

5-Methylpyridine-3-carbonitrile: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Methylpyridine-3-carbonitrile

Cat. No.: B1298621

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety, handling, and toxicological information for **5-Methylpyridine-3-carbonitrile** (CAS No. 42885-14-3). The following sections detail the material's properties, hazards, and the necessary precautions for its safe use in a laboratory setting. All quantitative data is summarized for clarity, and procedural workflows are visualized to ensure rapid comprehension and implementation of safety protocols.

Section 1: Chemical and Physical Properties

5-Methylpyridine-3-carbonitrile is a solid, crystalline compound.^{[1][2]} A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ N ₂	[1][2][3][4]
Molecular Weight	118.14 g/mol	[1][2][3][4]
Appearance	Solid	[1][2]
Melting Point	83-87 °C	[1][2]
CAS Number	42885-14-3	[1][2][3][4]
EC Number	255-988-8	[1][2]

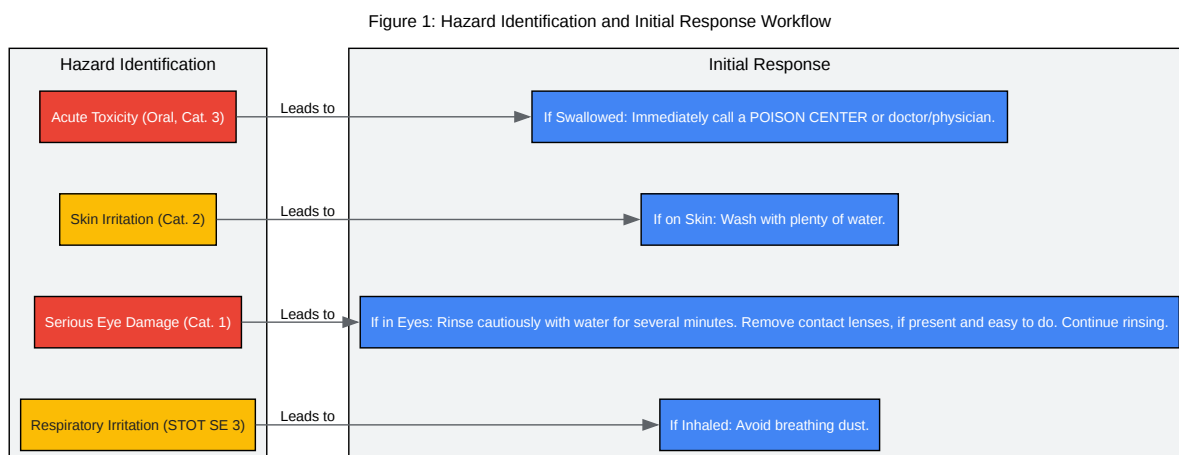
Section 2: Hazard Identification and Classification

5-Methylpyridine-3-carbonitrile is classified as a hazardous substance. The signal word for this chemical is "Danger".^[1] The hazard classifications and corresponding statements are outlined below.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation

Source: Sigma-Aldrich^[1]

The following diagram illustrates the logical workflow for hazard identification and the initial response required upon potential exposure.



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Caption: Figure 1: Hazard Identification and Initial Response Workflow.

Section 3: Safe Handling and Storage Protocols

Proper handling and storage of **5-Methylpyridine-3-carbonitrile** are crucial to minimize risk.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling this compound:

- Eye/Face Protection: Eyeshields and face shields.^[1]
- Skin Protection: Protective gloves.^[1]
- Respiratory Protection: Dust mask type N95 (US) or equivalent.^[1]

Handling Procedures

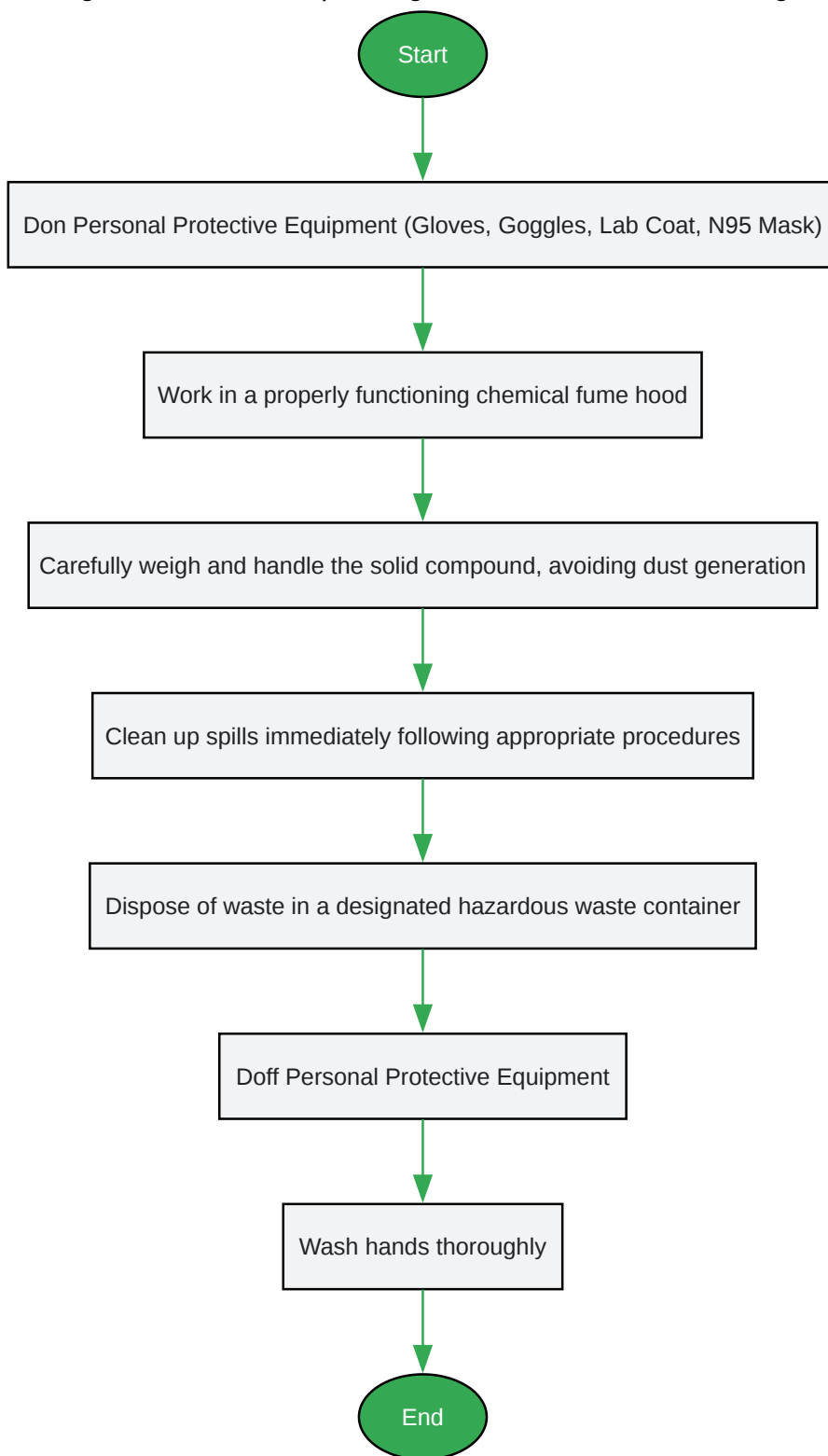
- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.

Storage Conditions

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.[\[5\]](#)
- Incompatible materials to avoid are strong oxidizing agents.[\[5\]](#)
- Storage Class: 6.1C - Combustible, acute toxic Cat. 3 / toxic compounds or compounds which cause chronic effects.[\[1\]](#)

The following diagram outlines the standard operating procedure for safely handling **5-Methylpyridine-3-carbonitrile** in a laboratory setting.

Figure 2: Standard Operating Procedure for Safe Handling



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Caption: Figure 2: Standard Operating Procedure for Safe Handling.

Section 4: First-Aid Measures

In the event of exposure, the following first-aid measures should be taken immediately.

Exposure Route	First-Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[6]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[6]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[6]

Section 5: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Specific Hazards Arising from the Chemical: No data available.
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.[6]

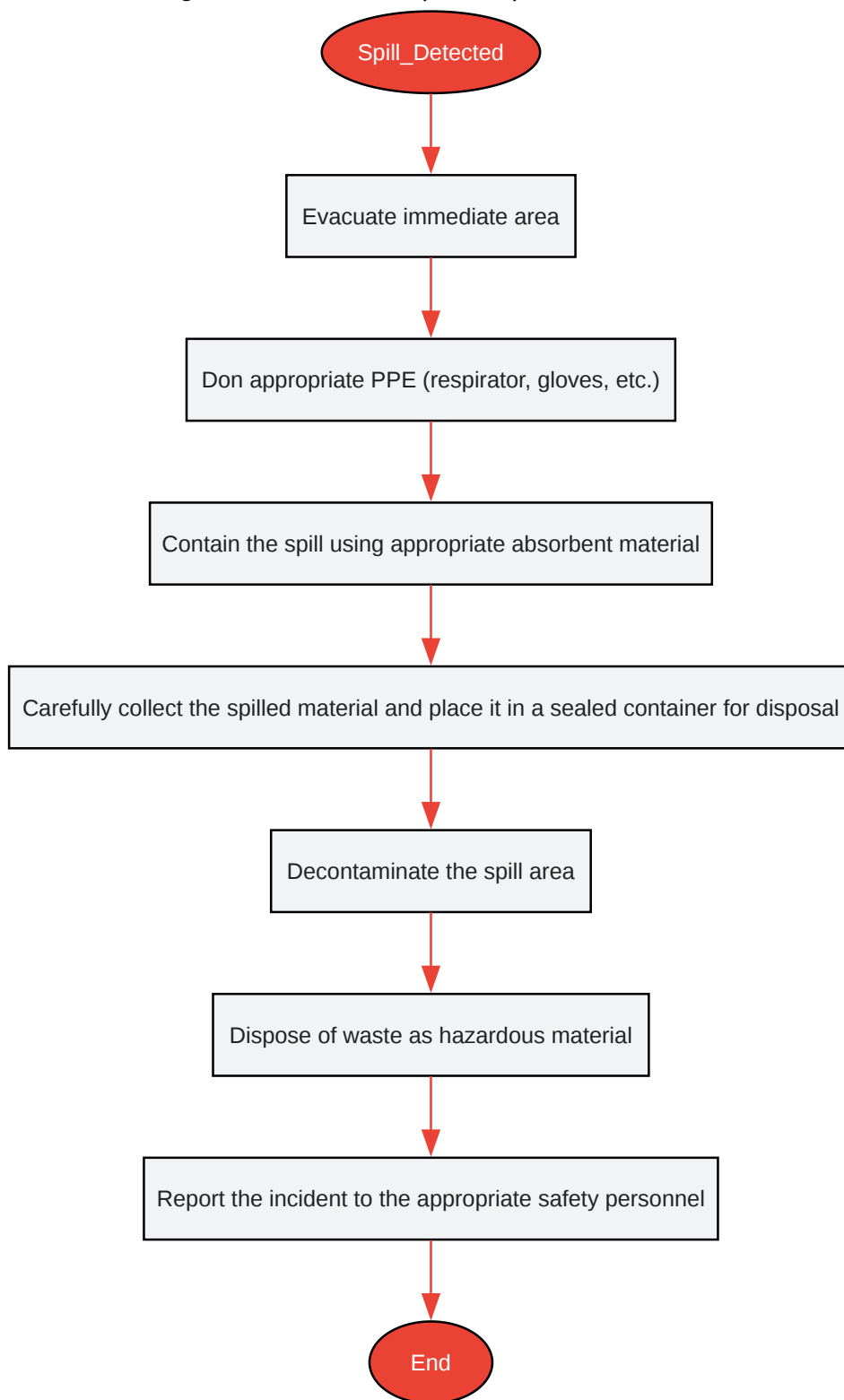
Section 6: Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.

- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

The workflow for responding to an accidental spill is visualized in the diagram below.

Figure 3: Accidental Spill Response Workflow



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Caption: Figure 3: Accidental Spill Response Workflow.

Section 7: Toxicological Information

The toxicological properties of **5-Methylpyridine-3-carbonitrile** have not been thoroughly investigated. The available data indicates the following:

Toxicological Effect	Classification
Acute Oral Toxicity	Category 3
Skin Irritation	Category 2
Eye Damage	Category 1
Respiratory System	Target Organ (Single Exposure)

Source: Sigma-Aldrich[1]

No specific experimental protocols for the toxicological studies were available in the public domain at the time of this writing. Researchers should handle this compound with the caution appropriate for a substance with known acute toxicity and irritant properties.

Section 8: Conclusion

5-Methylpyridine-3-carbonitrile is a valuable research chemical that requires careful handling due to its acute toxicity and irritant properties. Adherence to the safety protocols outlined in this guide, including the use of appropriate personal protective equipment, proper storage, and emergency preparedness, is essential for its safe use in any research or development setting. All personnel handling this compound should be thoroughly familiar with its hazards and the procedures necessary to mitigate any potential risks.

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